

# Dissolution and Application of MethADP Triammonium for Experimental Use

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## Compound of Interest

Compound Name: *MethADP triammonium*

Cat. No.: *B15602495*

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## Introduction

**MethADP triammonium**, scientifically known as (N)-methanocarpa-2MeSADP triammonium salt and commonly referred to as MRS2365, is a highly potent and selective agonist for the P2Y1 purinergic receptor. Its high affinity and selectivity make it an invaluable tool for researchers investigating the physiological and pathological roles of the P2Y1 receptor in various systems, including platelet aggregation, neurotransmission, and cardiac function.<sup>[1][2]</sup> This document provides detailed application notes and protocols for the dissolution of **MethADP triammonium** and its use in common experimental settings, tailored for researchers, scientists, and drug development professionals.

## Physicochemical and Solubility Data

**MethADP triammonium** is typically supplied as a solid. The trisodium salt form is soluble in water, and it is often supplied pre-dissolved at a concentration of 10 mM. While specific data for the triammonium salt is not as prevalent, its similar salt nature suggests good aqueous solubility.

Property	Data	Source(s)
Compound Name	(N)-methanocarpa-2MeSADP triammonium salt	N/A
Common Name	MethADP, MRS2365	N/A
Molecular Weight	Varies by salt form (Trisodium salt: 549.28 g/mol )	Tocris Bioscience
Appearance	Solid	N/A
Primary Solvent	Water	Tocris Bioscience
Recommended Storage (Solid)	Store tightly sealed at -80°C.	Tocris Bioscience
Recommended Storage (Solution)	Aliquot and store at -20°C for up to one month.	Tocris Bioscience

## Experimental Protocols

### Protocol 1: Preparation of an Aqueous Stock Solution of MethADP Triammonium

This protocol describes the preparation of a 10 mM stock solution of **MethADP triammonium** from a powdered form.

Materials:

- **MethADP triammonium** (solid)
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Pre-warming: Allow the vial of solid **MethADP triammonium** to equilibrate to room temperature for at least 20 minutes before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **MethADP triammonium** powder in a sterile microcentrifuge tube.
- Reconstitution: Add the appropriate volume of sterile, nuclease-free water to achieve a 10 mM concentration. For example, for 1 mg of the trisodium salt (MW: 549.28 g/mol ), add approximately 182  $\mu$ L of water.
- Dissolution: Gently vortex the solution until the solid is completely dissolved. If necessary, brief, gentle sonication can be used to aid dissolution. Avoid vigorous shaking to prevent degradation.
- Sterilization (Optional): If required for your application (e.g., cell culture), filter-sterilize the stock solution through a 0.22  $\mu$ m syringe filter into a new sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C. Based on general guidelines for similar compounds, these aliquots are typically usable for up to one month. Avoid repeated freeze-thaw cycles.

## Protocol 2: P2Y1 Receptor Activation in Cultured Cells

This protocol provides a general workflow for studying the effects of MethADP (MRS2365) on cultured cells, such as cardiac fibroblasts.[\[2\]](#)

### Materials:

- Cultured cells expressing the P2Y1 receptor (e.g., neonatal mouse cardiac fibroblasts)[\[2\]](#)
- Appropriate cell culture medium (e.g., DMEM with 10% FBS)[\[2\]](#)
- 10 mM **MethADP triammonium** stock solution (prepared as in Protocol 1)
- Phosphate-buffered saline (PBS)
- Reagents for downstream analysis (e.g., RNA extraction kit, protein lysis buffer)

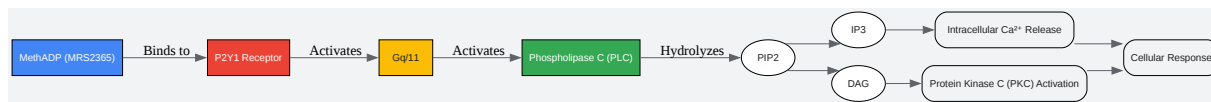
#### Procedure:

- **Cell Seeding:** Seed the cells in appropriate culture plates and grow to the desired confluency (e.g., 80-90%).[\[2\]](#)
- **Starvation (Optional):** Depending on the experimental design, you may need to serum-starve the cells for a period (e.g., 12-24 hours) before treatment to reduce basal signaling.
- **Preparation of Working Solution:** Dilute the 10 mM MethADP stock solution in serum-free medium or PBS to the final desired working concentration. A common working concentration for MRS2365 is 1  $\mu$ M.[\[2\]](#)
- **Cell Treatment:** Remove the culture medium from the cells and wash once with sterile PBS. Add the medium containing the desired concentration of MethADP to the cells. Include a vehicle control (medium without MethADP).
- **Incubation:** Incubate the cells for the desired time period (e.g., 24 hours) at 37°C in a CO<sub>2</sub> incubator.[\[2\]](#)
- **Downstream Analysis:** After incubation, harvest the cells for downstream analysis, such as qRT-PCR to measure changes in gene expression or Western blotting to assess protein levels and signaling pathway activation.[\[2\]](#)

## Signaling Pathway and Experimental Workflow

### P2Y1 Receptor Signaling Pathway

Activation of the P2Y1 receptor by MethADP (MRS2365) typically leads to the coupling of the Gq/11 family of G proteins. This initiates a signaling cascade involving the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol 1,4,5-trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> triggers the release of intracellular calcium (Ca<sup>2+</sup>), while DAG activates protein kinase C (PKC).

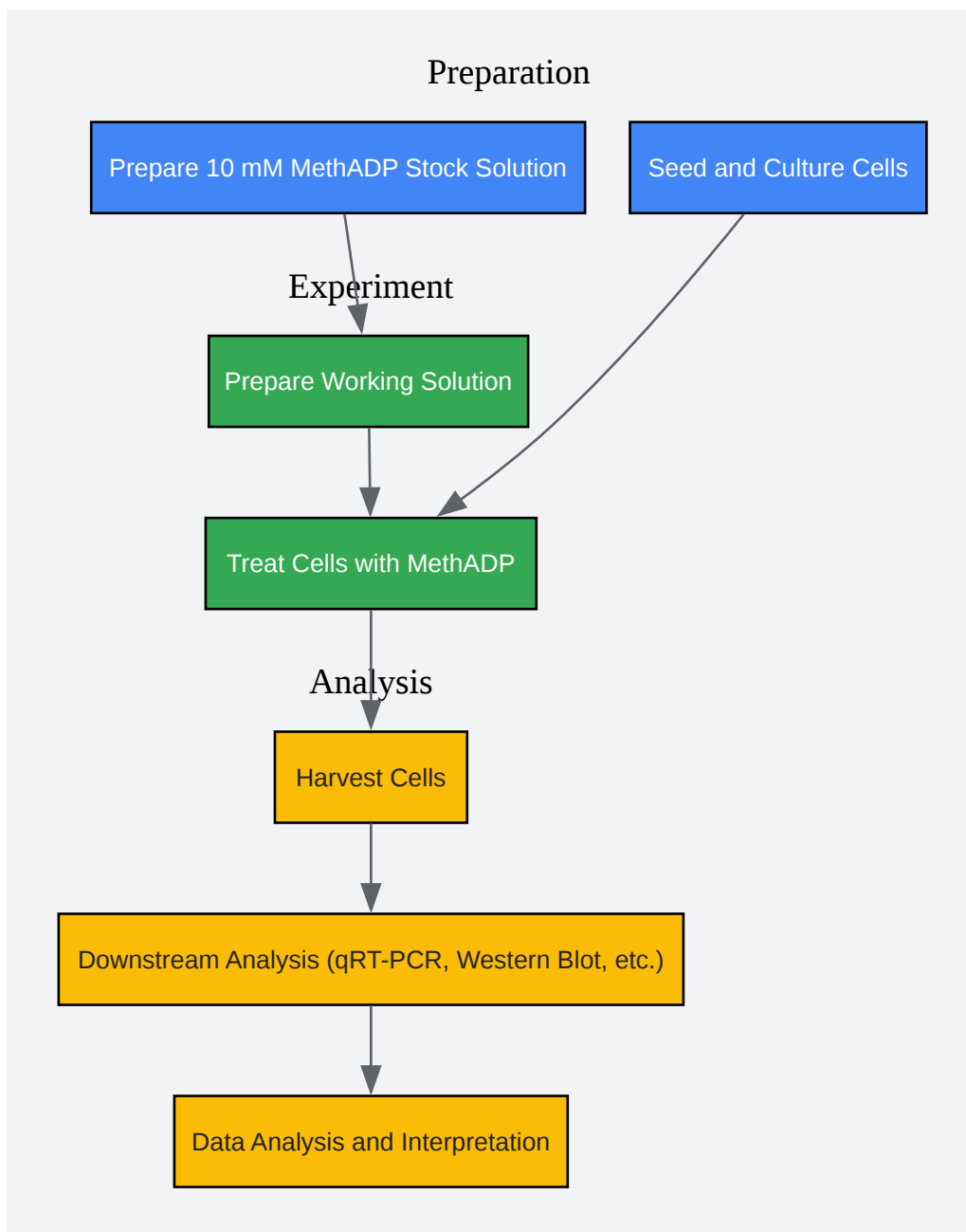


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### P2Y1 Receptor Signaling Cascade

## Experimental Workflow for Cell-Based Assays

The following diagram outlines a typical workflow for an experiment investigating the effects of MethADP on cultured cells.



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#### Workflow for a Cell-Based Assay with MethADP

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## References

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